

AND-302 biological target identification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AND-302

Cat. No.: B13438779

[Get Quote](#)

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. A Randomized Controlled Trial of OPT-302, a VEGF-C/D Inhibitor for Neovascular Age-Related Macular Degeneration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A Randomized, Multicenter, Open Label Study of MM-302 plus Trastuzumab versus Chemotherapy of Physician's Choice plus Trastuzumab in Anthracycline Naive Patients with Locally Advanced/Metastatic HER2-Positive Breast Cancer | Dana-Farber Cancer Institute [dana-farber.org]
- 4. TH-302, a hypoxia-activated prodrug with broad in vivo preclinical combination therapy efficacy: optimization of dosing regimens and schedules - PMC [pmc.ncbi.nlm.nih.gov]
- 5. aacrjournals.org [aacrjournals.org]
- 6. The Hypoxia-Activated Prodrug TH-302: Exploiting Hypoxia in Cancer Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 7. onclive.com [onclive.com]
- 8. onclive.com [onclive.com]
- 9. ClinicalTrials.gov [clinicaltrials.gov]
- 10. onclive.com [onclive.com]
- 11. Myeloid Therapeutics begins administering MT-302, a new TROP2-focusing RNA CAR, for advanced or metastatic epithelial tumors [synapse.patsnap.com]
- 12. hra.nhs.uk [hra.nhs.uk]

- 13. ClinicalTrials.gov [clinicaltrials.gov]
- 14. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [AND-302 biological target identification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13438779#and-302-biological-target-identification]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com